

# How to address off-target effects of XVA143 in cellular assays.

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## Compound of Interest

Compound Name: XVA143

Cat. No.: B1241291

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## Technical Support Center: XVA143

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers address potential off-target effects of **XVA143** in cellular assays.

## Troubleshooting Guides

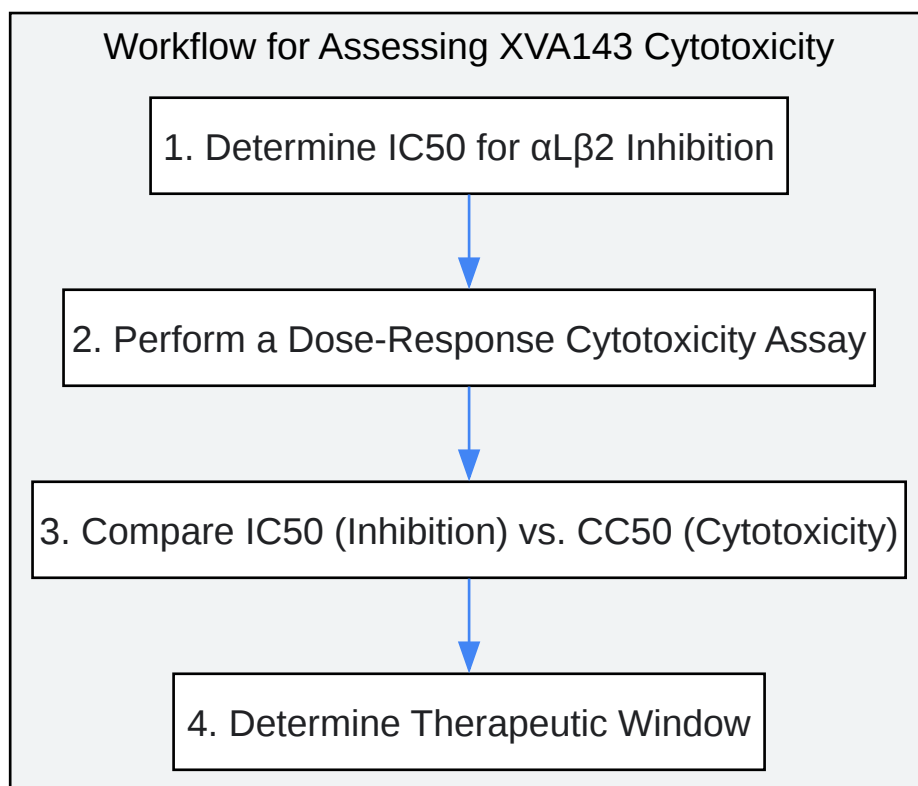
This section addresses specific issues that may arise during experiments using **XVA143**.

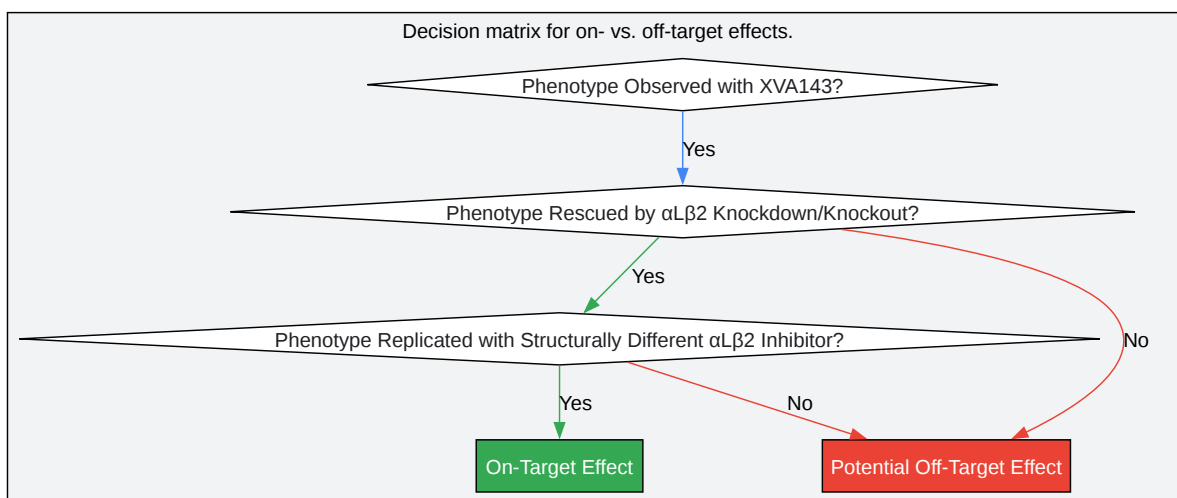
Question: I am observing a decrease in cell viability at concentrations where I expect to see specific inhibition of  $\alpha\text{L}\beta 2$ . Is this an off-target effect?

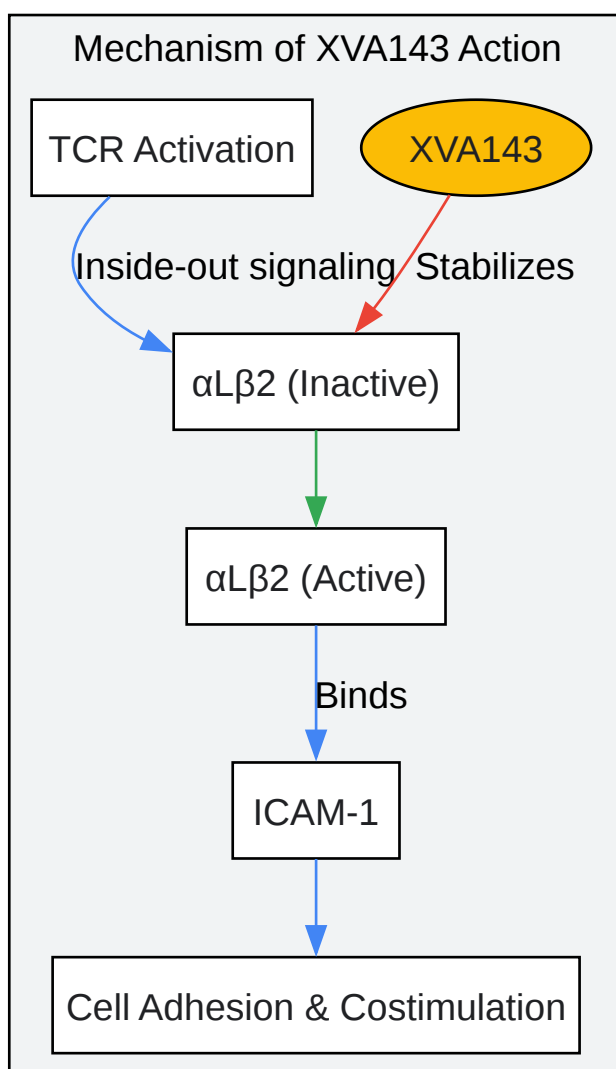
Answer:

It is possible that the observed cytotoxicity is an off-target effect of **XVA143**, especially at higher concentrations or with prolonged exposure. To determine the cause of decreased cell viability and find the optimal concentration for your experiments, we recommend the following troubleshooting workflow.

Experimental Workflow for Assessing Cytotoxicity







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